

4'-Nitroacetoacetanilide molecular weight and formula

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Compound of Interest

Compound Name: 4'-Nitroacetoacetanilide

Cat. No.: B1361057

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An In-depth Technical Guide to 4'-Nitroacetanilide

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of 4'-Nitroacetanilide, a key chemical intermediate. While the initial inquiry concerned **4'-Nitroacetoacetanilide**, extensive database searches yielded no information for this compound. It is possible that the name is erroneous or refers to a rare, undocumented substance. This document will therefore focus on the closely related and widely documented compound, 4'-Nitroacetanilide.

4'-Nitroacetanilide is a nitrated derivative of acetanilide and serves as a crucial precursor in the synthesis of various organic molecules, including dyes and pharmaceuticals. Understanding its chemical and physical properties is paramount for its effective application in research and development.

Core Molecular Data

A summary of the fundamental molecular information for 4'-Nitroacetanilide is presented below.

Property	Value	Citations
Molecular Formula	C ₈ H ₈ N ₂ O ₃	[1] [2] [3] [4]
Molecular Weight	180.16 g/mol	[1] [2] [3] [4]
IUPAC Name	N-(4-nitrophenyl)acetamide	[4]
CAS Number	104-04-1	[1] [2]

Experimental Protocols

Synthesis of 4'-Nitroacetanilide

A common laboratory-scale synthesis of 4'-Nitroacetanilide involves the nitration of acetanilide. The following protocol is a representative example:

Materials:

- Acetanilide
- Glacial Acetic Acid
- Concentrated Sulfuric Acid
- Fuming Nitric Acid
- Ice

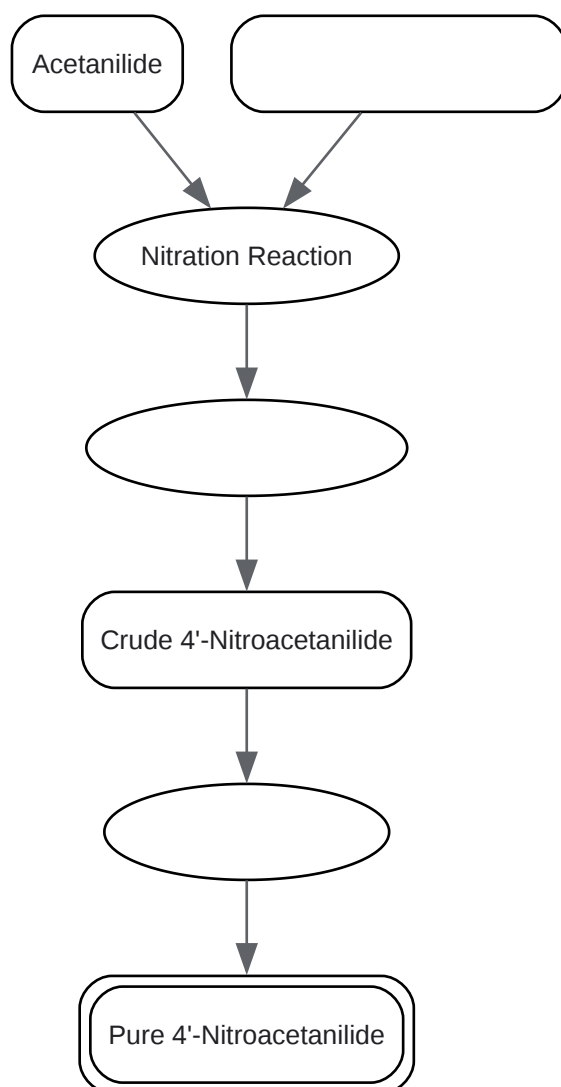
Procedure:

- Dissolve acetanilide in glacial acetic acid in a suitable reaction vessel.
- Carefully add concentrated sulfuric acid to the mixture.
- Cool the reaction mixture to approximately 0-5 °C using an ice/salt bath.
- Slowly add a pre-cooled mixture of fuming nitric acid and concentrated sulfuric acid dropwise to the acetanilide solution, ensuring the temperature does not exceed 20 °C.

- After the addition is complete, allow the reaction mixture to come to room temperature and let it stand for about 20 minutes.
- Pour the reaction mixture onto crushed ice to precipitate the crude 4'-Nitroacetanilide.
- Collect the solid product by filtration and wash it thoroughly with cold water.
- The crude product can be purified by recrystallization, for example, from an ethanol/water mixture.

Logical Workflow for Synthesis

The synthesis of 4'-Nitroacetanilide from acetanilide follows a clear logical progression, as illustrated in the diagram below.



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Caption: Workflow for the synthesis of 4'-Nitroacetanilide.

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References

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